

Technical Guide: Controlled Release Formulations Utilizing 1,1-Bis(allyloxy)octane

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Compound of Interest

Compound Name: 1,1-Bis(allyloxy)octane

CAS No.: 71617-17-9

Cat. No.: B12650064

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Part 1: Chemical Logic & Mechanism

1,1-Bis(allyloxy)octane is a hydrophobic, acyclic acetal derived from octanal and allyl alcohol. In controlled release applications, it serves two distinct functions depending on the formulation strategy:

- **Pro-fragrance/Pro-volatile:** As a small molecule, it releases octanal (a citrus/fatty fragrance) upon acid hydrolysis.
- **Sacrificial Crosslinker:** In polymer networks, the terminal allyl groups are polymerized into the backbone. The central acetal linkage remains intact at neutral pH but hydrolyzes in acidic environments ($\text{pH} < 6.0$), triggering network disassembly and payload release.

The Safety Distinction (Critical for Pharma)

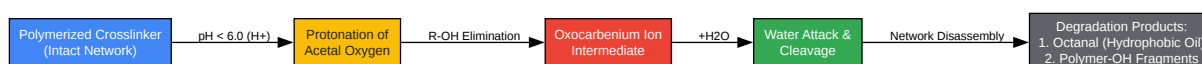
A common misconception is that degrading allyl-based crosslinkers releases toxic allyl alcohol.

- **Small Molecule Hydrolysis:** Releases Octanal + Allyl Alcohol (Toxic). Suitable only for non-biological applications (e.g., coatings).

- Polymerized Network Hydrolysis: The allyl groups are consumed during polymerization (converted to saturated thioethers or alkyl chains). Hydrolysis releases Octanal + Polymer-bound Hydroxyl groups. Suitable for drug delivery.[1][2]

Mechanism of Action

The acetal linkage is stable at physiological pH (7.4) but undergoes proton-catalyzed hydrolysis in acidic microenvironments (e.g., tumor extracellular space, endosomes, or inflamed tissue).



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Caption: Acid-catalyzed hydrolysis pathway of the polymerized **1,1-bis(allyloxy)octane** crosslinker. Note that the "Allyl" groups are part of the polymer chain (R) in this state.

Part 2: Synthesis Protocol (The Crosslinker)

Objective: Synthesize high-purity **1,1-bis(allyloxy)octane** free of hemiacetals.

Materials

- Octanal (99%)
- Allyl Alcohol (Anhydrous, >99%)
- p-Toluenesulfonic acid (p-TSA) (Catalyst)
- Cyclohexane or Benzene (Azeotropic solvent)
- Sodium Bicarbonate (Neutralization)

Step-by-Step Procedure

- Stoichiometry: In a round-bottom flask equipped with a magnetic stir bar, combine Octanal (1.0 eq) and Allyl Alcohol (2.5 eq). The excess alcohol drives the equilibrium toward the acetal.

- Solvent & Catalyst: Add Cyclohexane (approx. 2 mL per mmol of aldehyde) and p-TSA (0.5 mol%).
- Dehydration: Attach a Dean-Stark trap and a reflux condenser. Heat the mixture to reflux (approx. 81°C for cyclohexane).
- Monitoring: Reflux until the theoretical amount of water has separated in the trap (typically 3–5 hours).
- Neutralization: Cool to room temperature. Add solid Sodium Bicarbonate (2 eq relative to p-TSA) and stir for 30 minutes to quench the acid. Crucial: Failure to neutralize completely will cause the acetal to revert during distillation.
- Purification: Filter off the solids. Remove solvent under reduced pressure.^[3]
- Distillation: Perform fractional vacuum distillation. **1,1-bis(allyloxy)octane** is a high-boiling oil. Collect the fraction matching the boiling point (approx. 110–120°C at 10 mmHg, verify with literature).
- Storage: Store over activated molecular sieves (3Å) containing 1% triethylamine to prevent autohydrolysis.

Part 3: Nanogel Fabrication (Thiol-Ene Photopolymerization)

Rationale: Allyl groups react sluggishly with acrylates in radical polymerization. A Thiol-Ene step-growth mechanism is superior for this crosslinker, yielding homogenous networks with high conversion rates.

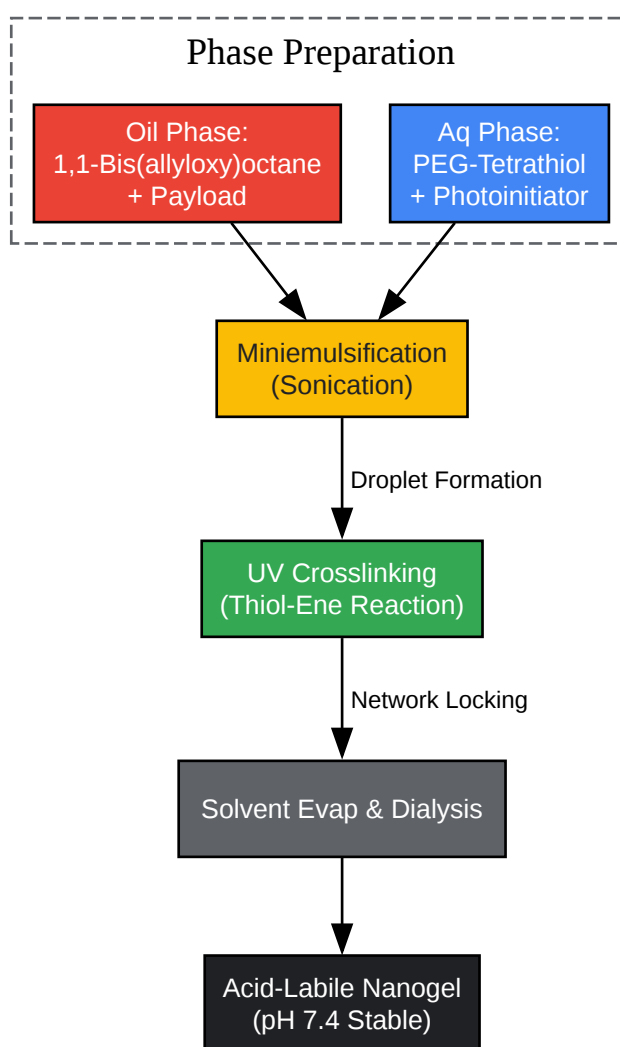
Formulation Components

Component	Role	Specific Choice
Monomer A	Hydrophilic Backbone	4-Arm PEG-Thiol (Mn 2000)
Monomer B	Acid-Labile Crosslinker	1,1-Bis(allyloxy)octane
Photoinitiator	Radical Source	LAP (Lithium phenyl-2,4,6-trimethylbenzoylphosphinate)
Payload	Model Drug	Doxorubicin (Hydrophobic) or FITC-Dextran

Experimental Workflow

- **Stoichiometry Calculation:** Calculate molar equivalents to ensure a 1:1 ratio of Thiol groups to Allyl groups.
 - Note: Since the crosslinker is hydrophobic and PEG-Thiol is hydrophilic, a cosolvent or surfactant is required.
- **Emulsion Preparation (O/W):**
 - **Oil Phase:** Dissolve **1,1-Bis(allyloxy)octane** and the hydrophobic drug (e.g., Doxorubicin) in a minimal amount of Dichloromethane (DCM) or Ethyl Acetate.
 - **Aqueous Phase:** Dissolve 4-Arm PEG-Thiol and LAP (0.5 wt%) in PBS (pH 7.4).
- **Miniemulsification:**
 - Mix phases under high-shear stirring.
 - Sonicate (Probe sonicator, 40% amplitude) for 2 minutes on ice to create a stable miniemulsion (droplet size ~100–200 nm).
- **Crosslinking (Photopolymerization):**
 - Irradiate the emulsion with UV light (365 nm, 10 mW/cm²) for 10 minutes.

- Mechanism:^{[2][3][4][5][6][7][8]} Thiyl radicals attack the allyl double bonds, forming stable thioether linkages and locking the acetal into the network core.
- Purification:
 - Evaporate the organic solvent (DCM).
 - Dialyze against PBS (pH 7.4) using a 10 kDa MWCO membrane for 24 hours to remove unreacted molecules.



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Caption: Fabrication of pH-responsive nanogels via Thiol-Ene miniemulsion polymerization.

Part 4: Degradation & Release Protocols

Protocol A: Hydrolysis Kinetics (NMR)

Purpose: Determine the half-life (

) of the crosslinker at different pH levels.

- Dissolve 10 mg of **1,1-Bis(allyloxy)octane** in 0.6 mL of deuterated acetonitrile ().
- Add 0.2 mL of deuterated buffer (adjusted with to pH 5.0 and pH 7.4).
- Data Acquisition: Acquire -NMR spectra every 5 minutes for 2 hours.
- Analysis: Monitor the disappearance of the acetal proton (triplet at ~4.5–5.0 ppm) and the appearance of the aldehyde proton (triplet at ~9.7 ppm).
- Plot: vs. time. The slope is .

Protocol B: In Vitro Drug Release

- Setup: Aliquot purified drug-loaded nanogels (1 mg/mL) into dialysis buttons (3.5 kDa MWCO).
- Incubation: Submerge buttons in release media:
 - Condition A: PBS (pH 7.4) – Simulates blood stream.
 - Condition B: Acetate Buffer (pH 5.0) – Simulates endosome.

- Sampling: At defined time points (0.5, 1, 2, 4, 8, 24 h), remove the external buffer and replace with fresh media.
- Quantification: Measure drug concentration in the buffer using Fluorescence Spectroscopy (for Dox/FITC) or HPLC.
- Expectation: <10% release at pH 7.4 over 24h; >80% release at pH 5.0 within 4–6 hours.

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